

# Technical Guide: Physical Properties of ((3-Bromo-2-methylpropoxy)methyl)benzene

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## Compound of Interest

Compound Name:	((3-Bromo-2-methylpropoxy)methyl)benzene
Cat. No.:	B150734

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## Abstract

This technical guide provides a comprehensive overview of the known physical properties of the chemical compound **((3-Bromo-2-methylpropoxy)methyl)benzene**. Intended for professionals in research and development, this document consolidates key physicochemical data and outlines standardized experimental protocols for their determination. A proposed synthetic pathway for this molecule is also presented, illustrated with a detailed workflow diagram, to provide a complete technical context for its use as a chemical intermediate.

## Introduction

**((3-Bromo-2-methylpropoxy)methyl)benzene**, with the CAS number 91273-58-4, is a halogenated ether. Compounds of this class are valuable intermediates in organic synthesis, particularly in the development of novel pharmaceutical agents and other complex molecules. The presence of a reactive bromine atom and a stable benzyl ether moiety makes it a versatile building block for a variety of chemical transformations. An accurate understanding of its physical properties is essential for its effective use in laboratory and industrial settings, informing decisions on reaction conditions, purification methods, and storage.

## Physicochemical Properties

The physical properties of **((3-Bromo-2-methylpropoxy)methyl)benzene** have been reported by several chemical suppliers. This data is summarized in the table below for ease of reference and comparison. It is important to note that while these values are provided by commercial sources, detailed experimental verification in peer-reviewed literature is not readily available.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>15</sub> BrO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	243.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	264°C at 760 mmHg	<a href="#">[3]</a>
Density	1.268 g/cm <sup>3</sup>	<a href="#">[3]</a>
Melting Point	120 to 121°C	<a href="#">[4]</a>
Refractive Index (n <sup>20</sup> /D)	~1.531 (Estimated)	

Note on Refractive Index: A specific refractive index for **((3-Bromo-2-methylpropoxy)methyl)benzene** was not found in the surveyed literature. The provided value is for the structurally similar compound, Benzyl 3-bromopropyl ether, and should be considered an approximation.

## Experimental Protocols for Physical Property Determination

The following sections detail generalized experimental methodologies for the determination of the key physical properties of liquid organic compounds such as **((3-Bromo-2-methylpropoxy)methyl)benzene**. These protocols are based on standard laboratory practices.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a high-boiling liquid like **((3-Bromo-2-methylpropoxy)methyl)benzene**, distillation or reflux methods are suitable.

Protocol: Micro-scale Boiling Point Determination

- Apparatus Setup: A small-scale distillation or reflux apparatus is assembled. This typically consists of a round-bottom flask, a condenser, a thermometer, and a heating mantle.
- Sample Preparation: Approximately 2-3 mL of **((3-Bromo-2-methylpropoxy)methyl)benzene** is placed in the round-bottom flask along with a boiling chip or a magnetic stir bar to ensure smooth boiling.
- Heating and Equilibration: The sample is gently heated. The thermometer bulb should be positioned so that it is immersed in the vapor phase, just below the side arm of the condenser, to accurately measure the temperature of the vapor-liquid equilibrium.
- Data Collection: The temperature is recorded when it stabilizes during a steady reflux or distillation. This stable temperature is the boiling point at the ambient atmospheric pressure.
- Pressure Correction: The observed boiling point is corrected to standard pressure (760 mmHg) using established nomographs or equations if the measurement is not performed at sea level.

## Determination of Density

The density of a liquid is its mass per unit volume. A common and accurate method for determining the density of a liquid is by using a pycnometer or by the precise measurement of the mass of a known volume.

### Protocol: Density Determination using a Graduated Cylinder and Balance

- Mass of Empty Container: The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.
- Volume Measurement: A specific volume of **((3-Bromo-2-methylpropoxy)methyl)benzene** (e.g., 10 mL) is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- Mass of Filled Container: The mass of the graduated cylinder containing the liquid is measured.

- Calculation: The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the filled cylinder. The density is then calculated by dividing the mass of the liquid by its volume.
- Temperature Control: The temperature of the liquid should be recorded as density is temperature-dependent.

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is temperature and wavelength dependent.

Protocol: Refractive Index Measurement using an Abbe Refractometer

- Instrument Calibration: The Abbe refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **((3-Bromo-2-methylpropoxy)methyl)benzene** are placed on the clean, dry prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- Reading the Value: The refractive index is read from the instrument's scale.
- Temperature Correction: The temperature of the sample is measured, and the refractive index is corrected to a standard temperature, typically 20°C, using the appropriate correction factor.

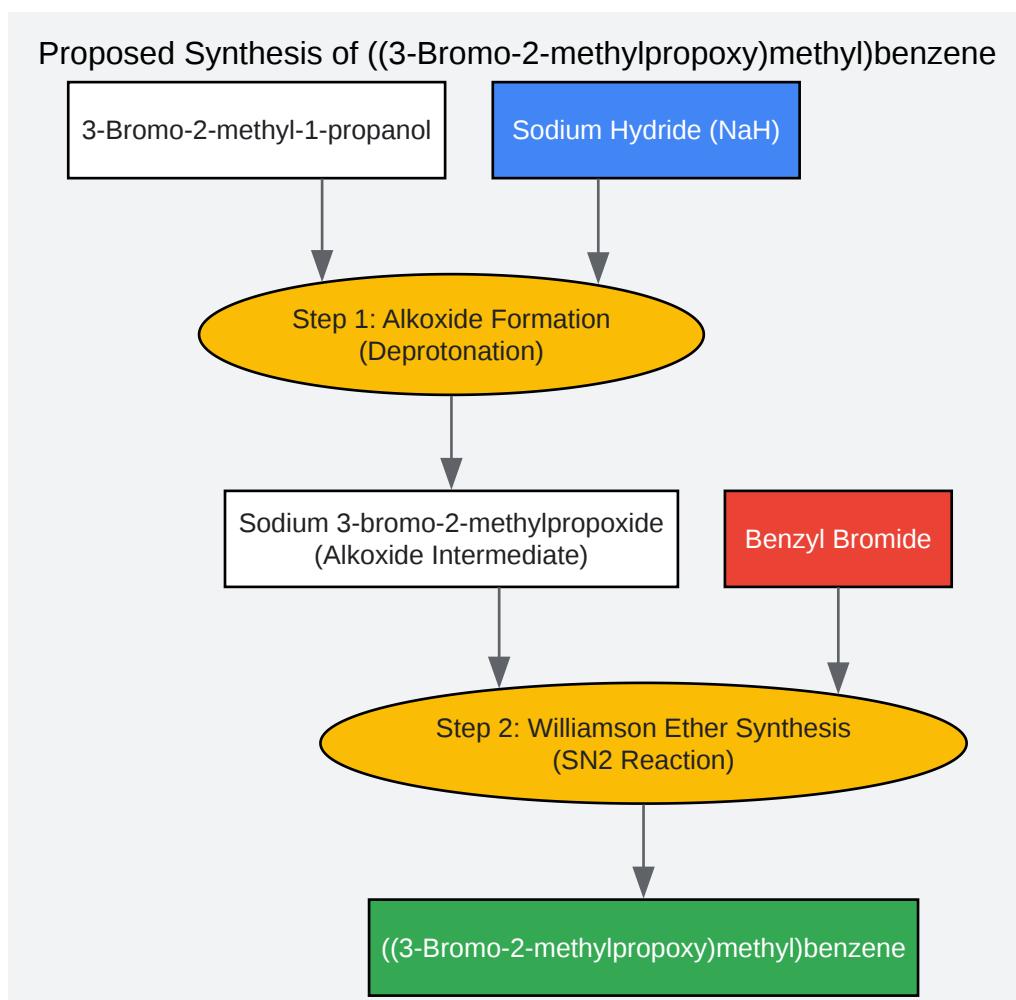
## Proposed Synthesis and Workflow

While a specific, published synthetic route for **((3-Bromo-2-methylpropoxy)methyl)benzene** was not identified, a plausible and efficient method can be proposed based on the well-established Williamson ether synthesis. This reaction involves the nucleophilic substitution of an alkyl halide by an alkoxide.

The proposed synthesis involves two main steps:

- Formation of the Alkoxide: 2-Methyl-1,3-propanediol is selectively monobrominated to produce 3-bromo-2-methyl-1-propanol. The hydroxyl group of this alcohol is then deprotonated by a strong base, such as sodium hydride (NaH), to form the corresponding alkoxide.
- Nucleophilic Substitution: The resulting alkoxide then acts as a nucleophile, attacking benzyl bromide in an SN2 reaction to displace the bromide and form the desired ether product, **((3-Bromo-2-methylpropoxy)methyl)benzene**.

Below is a Graphviz diagram illustrating this proposed synthetic workflow.



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Caption: Proposed synthetic workflow for **((3-Bromo-2-methylpropoxy)methyl)benzene** via Williamson ether synthesis.

## Conclusion

This technical guide provides a consolidated source of information on the physical properties of **((3-Bromo-2-methylpropoxy)methyl)benzene** for the scientific community. While commercially available data offers a good starting point, this guide also emphasizes the importance of experimental verification by providing standardized protocols for the determination of these properties. The proposed synthetic pathway and workflow diagram offer a logical approach to the preparation of this valuable chemical intermediate, further enabling its application in research and development.

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